

Essential Safety and Operational Guide for Handling 4-Aminobenzophenone

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Compound of Interest

Compound Name: 4-Aminobenzophenone

Cat. No.: B072274

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **4-Aminobenzophenone**, including personal protective equipment (PPE) requirements, operational procedures, and disposal plans to ensure laboratory safety and build trust in our commitment to your well-being beyond the product itself.

Hazard Identification and Classification

4-Aminobenzophenone is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation[1][2][3].

Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed[1][3]
- H315: Causes skin irritation[1][3]
- H319: Causes serious eye irritation[1][3]
- H335: May cause respiratory irritation[1][3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **4-Aminobenzophenone**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) [1]. Chemical goggles are recommended if splashing is possible[4].	Protects against eye irritation from dust or splashes[1][2][4].
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber)[1][5]. Inspect gloves before use[2].	Prevents skin contact and irritation[1][2][4].
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or risk of significant exposure, wear fire/flame resistant and impervious clothing[1][4][5].	Minimizes skin contact with the chemical[4].
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood[1][5]. If dust is generated and exposure limits are exceeded, a NIOSH-approved N95 dust mask or a full-face respirator should be used[1][4].	Prevents respiratory tract irritation from inhaling dust[1][2].

Operational and Handling Procedures

Safe Handling:

- Handle in a well-ventilated place[1].
- Avoid contact with skin and eyes[1][4].

- Avoid the formation of dust and aerosols[1].
- Do not eat, drink, or smoke when using this product[1][2].
- Wash hands and any exposed skin thoroughly after handling[2][4].
- Remove contaminated clothing and wash it before reuse[2][4].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[1][2][4].
- Keep away from incompatible materials such as acids and strong oxidizing agents[2][6].
- Store locked up[1].

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention immediately[1][2][7].
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water[1][4][7]. If skin irritation occurs, get medical help[1].
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention[1][2][4].
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Get medical help immediately[1][2][4].

Disposal Plan

4-Aminobenzophenone and its container must be disposed of as hazardous waste.

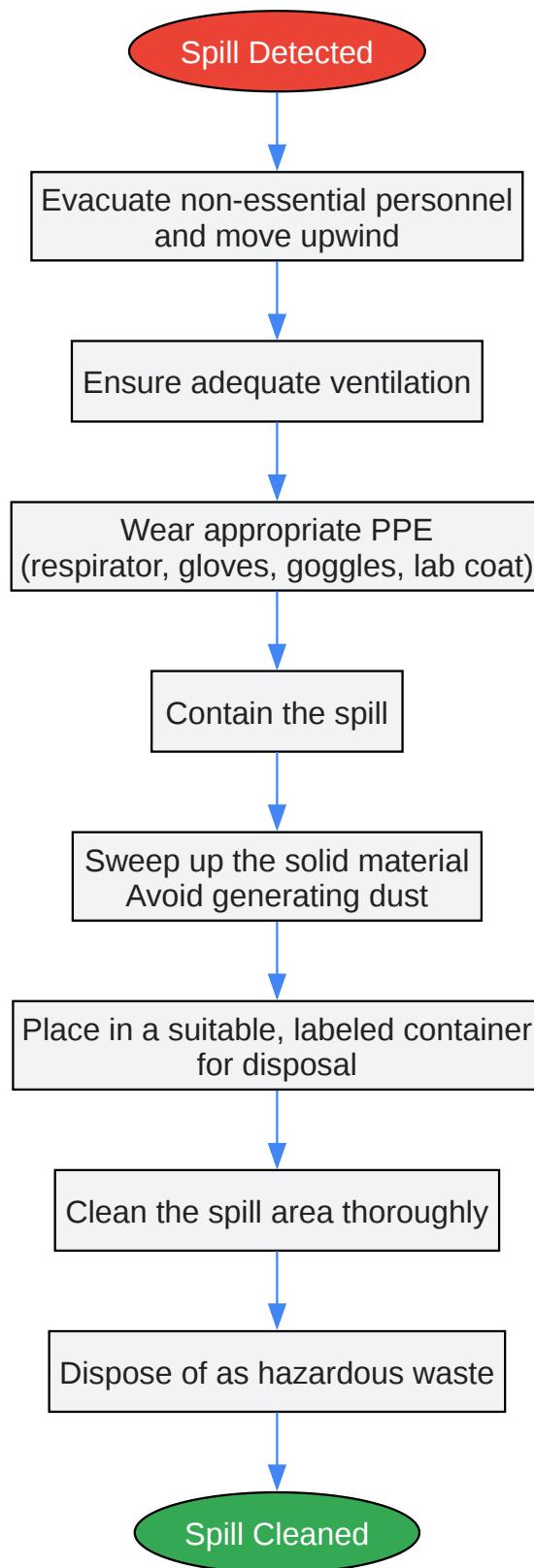
Disposal Protocol:

- Collection: Collect waste material in a suitable, sealed, and properly labeled container[[1](#)][[4](#)]. Do not mix with other waste streams[[5](#)].
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" with the full chemical name "**4-Aminobenzophenone**"[[5](#)].
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area away from incompatible materials[[5](#)].
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with all local, regional, and national environmental regulations[[1](#)][[2](#)][[5](#)]. Contact your institution's environmental health and safety (EHS) office to arrange for pickup[[5](#)].

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Spill Response Workflow:



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Caption: Workflow for handling a **4-Aminobenzophenone** spill.

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